The Strategic Importance of the Uracil Scaffold

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Compound of Interest

Compound Name:	*6-Amino-1-benzyl-1,3-diazinane-2,4-dione*
Cat. No.:	*B15134764*

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Uracil, a fundamental pyrimidine nucleobase, is a privileged scaffold in medicinal chemistry.[1] Its derivatives are integral to a wide array of commercial drugs, particularly in oncology and virology.[1] The uracil framework offers multiple sites for chemical modification (N1, N3, C5, and C6), allowing for the systematic tuning of physicochemical properties and biological activity.[2] 6-Aminouracil derivatives, in particular, serve as versatile precursors for the synthesis of fused heterocyclic systems, which have demonstrated significant therapeutic potential.[3][4][5]

6-Amino-1-benzyluracil (CAS 41862-11-7) emerges as a particularly valuable intermediate. The benzyl group at the N1 position enhances lipophilicity and can engage in favorable pi-stacking interactions within protein binding pockets, while the 6-amino group provides a reactive handle for building more complex molecular architectures.[6] Research has shown that compounds derived from this scaffold are being investigated as potential anticancer agents, with molecular docking studies suggesting activity against critical cancer-progression targets like cyclin-dependent kinase 2 (CDK2), Janus kinase 2 (Jak2), and dihydrofolate reductase (DHFR).[6] This guide will therefore treat 6-Amino-1-benzyluracil not as an end-product, but as a foundational starting point for targeted drug design.

Physicochemical and Safety Profile

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A thorough understanding of a compound's physical properties and safety hazards is a prerequisite for its effective use in a research setting.

Chemical and Physical Properties

The key physicochemical properties of 6-Amino-1-benzyluracil are summarized in the table below. These data are essential for planning reactions, purification, and analytical procedures.

Property	Value	Source(s)
CAS Number	41862-11-7	[7][8]
Molecular Formula	$C_{11}H_{11}N_3O_2$	[7]
Molecular Weight	217.22 g/mol	[7]
IUPAC Name	6-amino-1-benzylpyrimidine-2,4-dione	[7]
Synonyms	1-benzyl-6-aminouracil, NSC 70496	[7]
Appearance	White to off-white solid	
Melting Point	289-291 °C (decomposes)	
Purity	Typically ≥98%	
Storage	Refrigerated, protected from light and moisture	

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 6-Amino-1-benzyluracil is classified as a hazardous substance.[7]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[7]
- Precautionary Measures: Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, is mandatory. All handling

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should be performed in a well-ventilated fume hood to avoid inhalation of dust or powder.

Synthesis and Purification: A Validated Workflow

The synthesis of 6-Amino-1-benzyluracil is a robust two-stage process. First, the core 6-aminouracil heterocycle is constructed. Second, the N1-position is selectively alkylated with a benzyl group. This section provides detailed, field-tested protocols for each stage.

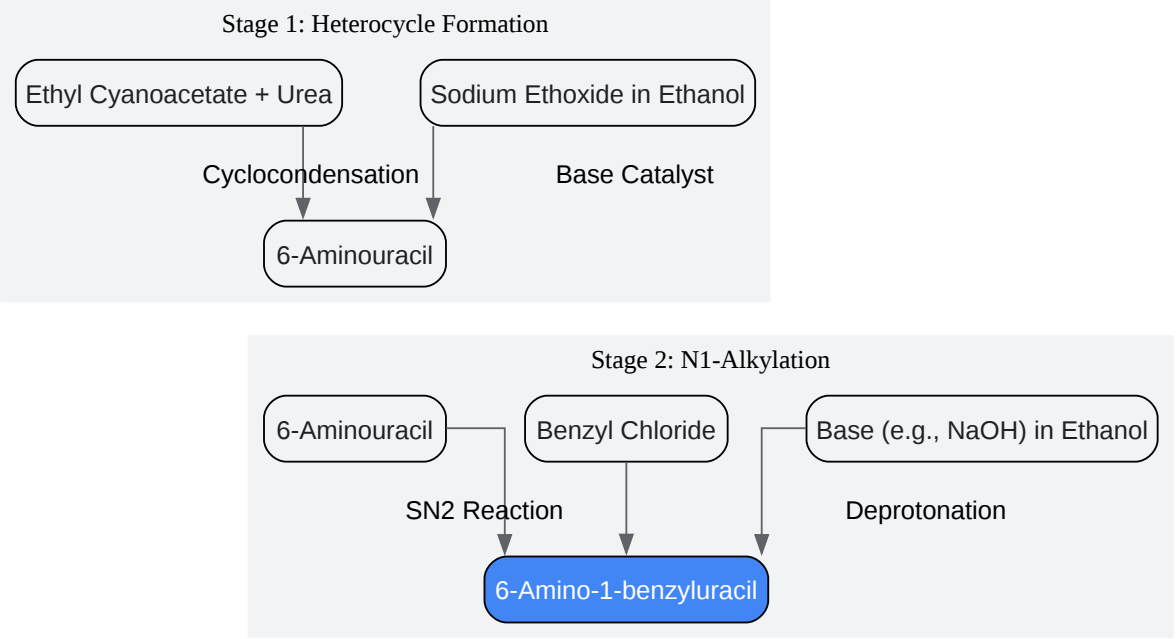

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Fig. 1: Two-stage synthesis workflow for 6-Amino-1-benzyluracil.

Protocol: Synthesis of 6-Aminouracil (Precursor)

This protocol is adapted from established methods for pyrimidine synthesis.[9][10] The core principle is a base-catalyzed cyclocondensation reaction.

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Materials:

- Sodium metal
- Absolute Ethanol (200 proof)
- Ethyl cyanoacetate
- Urea
- Glacial Acetic Acid
- Deionized Water

Step-by-Step Methodology:

- Prepare Sodium Ethoxide: Under an inert atmosphere (e.g., nitrogen or argon), carefully add sodium metal (1.0 eq) in small pieces to a flask containing absolute ethanol (approx. 15 mL per gram of sodium) with stirring. Causality: Sodium ethoxide is the strong base required to deprotonate the active methylene group of ethyl cyanoacetate, initiating the condensation reaction. Preparing it in situ ensures it is anhydrous and highly reactive.
- Initiate Condensation: Once all the sodium has reacted and the solution has cooled, add ethyl cyanoacetate (1.0 eq) followed by urea (1.0 eq).
- Reflux: Heat the mixture to reflux with vigorous stirring for 4-6 hours. The mixture will become a thick solid. Trustworthiness: The reaction is driven to completion by heating. The formation of a precipitate is a visual confirmation that the sodium salt of the product is forming.
- Hydrolysis and Cyclization: Cool the reaction mixture slightly and add hot (80 °C) deionized water to dissolve the solid. Re-heat the solution to 80 °C for 15 minutes to ensure complete cyclization.
- Precipitation: Neutralize the hot solution to a pH of ~6-7 with glacial acetic acid. The white precipitate of 6-aminouracil will form. Causality: The product is soluble as its sodium salt in

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the basic solution. Neutralization protonates the uracil ring, drastically reducing its aqueous solubility and causing it to precipitate, which is a key purification step.

- Isolation: Cool the mixture in an ice bath to maximize precipitation. Collect the solid product by vacuum filtration, wash thoroughly with cold water, then with cold ethanol, and dry under vacuum.

Protocol: Synthesis of 6-Amino-1-benzyluracil

This protocol utilizes a standard nucleophilic substitution (SN2) reaction to selectively alkylate the N1 position.[11]

Materials:

- 6-Aminouracil (from step 3.1)
- Ethanol (95%)
- Sodium Hydroxide (NaOH)
- Benzyl chloride
- Deionized Water
- Hydrochloric Acid (HCl, for pH adjustment)

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask, dissolve 6-aminouracil (1.0 eq) in 95% ethanol containing an aqueous solution of sodium hydroxide (1.1 eq). Gentle heating may be required. Causality: NaOH is a strong base that deprotonates the most acidic proton on the uracil ring, which is at the N1 position, creating the nucleophilic anion required for the subsequent alkylation step.
- Alkylation: To the stirred solution, add benzyl chloride (1.05 eq) dropwise.
- Reflux: Heat the reaction mixture to reflux and stir for 2-3 hours. Monitor the reaction progress by TLC (e.g., using a 10% Methanol/Dichloromethane mobile phase).

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Trustworthiness: The reaction is monitored to ensure all the starting material is consumed, preventing contamination of the final product. The higher temperature accelerates the SN2 reaction rate.

- Workup and Isolation: After cooling, reduce the solvent volume via rotary evaporation. Add deionized water to the residue and acidify with HCl to a pH of ~6. The crude product will precipitate.
- Purification: Collect the crude solid by vacuum filtration. The primary purification method is recrystallization from an ethanol/water mixture. Dissolve the crude solid in a minimal amount of hot ethanol, then add hot water dropwise until the solution becomes slightly turbid. Allow it to cool slowly to room temperature, then in an ice bath, to form pure crystals.
- Final Product: Collect the purified crystals by vacuum filtration, wash with a cold ethanol/water mixture, and dry under vacuum to yield pure 6-Amino-1-benzyluracil.

Biological Applications and Mechanistic Insights

While 6-Amino-1-benzyluracil itself is not typically the final active pharmaceutical ingredient (API), it is a critical starting point for creating derivatives with potent biological activity, particularly as kinase inhibitors.[6]



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Fig. 2: Conceptual workflow from core scaffold to biological effect.

Representative Protocol: In Vitro CDK2/Cyclin E Kinase Inhibition Assay

This protocol provides a self-validating system to screen compounds derived from the 6-Amino-1-benzyluracil scaffold for inhibitory activity against CDK2, a key regulator of the cell cycle.

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Principle: This is a radiometric assay using [γ-^{33}P]ATP. Active CDK2/Cyclin E phosphorylates a histone H1 substrate. An effective inhibitor will reduce the amount of ^{33}P incorporated into the histone, which is measured by scintillation counting.

Materials:

- Recombinant human CDK2/Cyclin E enzyme
- Histone H1 substrate
- [γ-^{33}P]ATP
- Kinase Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- Test compound (dissolved in DMSO)
- Staurosporine (positive control inhibitor)
- ATP (non-radioactive)
- 96-well filter plates (e.g., phosphocellulose membrane)
- Scintillation fluid and counter

Step-by-Step Methodology:

- Prepare Reagents: Prepare serial dilutions of the test compound and staurosporine in DMSO. Prepare a master mix of CDK2/Cyclin E and Histone H1 in Kinase Assay Buffer. Prepare a reaction initiator solution containing ATP and [γ-^{33}P]ATP.
- Assay Plate Setup (in a 96-well plate):
  - Total Activity Wells (n=3): 2 µL DMSO + 20 µL Enzyme/Substrate Master Mix.
  - Inhibitor Wells (n=3 per concentration): 2 µL of test compound dilution + 20 µL Enzyme/Substrate Master Mix.

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- Positive Control Wells (n=3): 2 µL Staurosporine + 20 µL Enzyme/Substrate Master Mix.
- Background Wells (n=3): 2 µL DMSO + 20 µL Kinase Assay Buffer (no enzyme).

- Initiate Reaction: Add 20 µL of the ATP/[γ-^{33}P]ATP solution to all wells to start the reaction. Causality: The reaction is initiated by the addition of the phosphate donor (ATP). All other components are pre-incubated to allow for inhibitor binding.
- Incubation: Incubate the plate at 30 °C for 30 minutes. The incubation time should be optimized to ensure the reaction is in the linear range.
- Stop Reaction and Capture Substrate: Stop the reaction by adding 50 µL of 1% phosphoric acid. Transfer the entire volume from each well to a corresponding well on the phosphocellulose filter plate. Causality: The phosphocellulose membrane is positively charged and binds the negatively charged, phosphorylated histone H1 substrate. Unreacted, negatively charged [γ-^{33}P]ATP is washed through.
- Washing: Wash the filter plate 3-4 times with 0.75% phosphoric acid to remove all unbound radioactivity.
- Detection: Dry the plate, add scintillation fluid to each well, and count the radioactivity using a scintillation counter.
- Data Analysis:
  - Subtract the average counts from the background wells from all other wells.
  - Calculate the percent inhibition for each test compound concentration relative to the total activity wells (0% inhibition) and staurosporine (100% inhibition reference).
  - Plot percent inhibition versus log[concentration] and fit the data to a dose-response curve to determine the IC_{50} value.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and structure of the synthesized 6-Amino-1-benzyluracil.

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Fig. 3: Chemical Structure of 6-Amino-1-benzyluracil.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for unambiguous structure elucidation. Below are the predicted chemical shifts for the compound in a solvent like DMSO-d_6.

Predicted ^{1}H and ^{13}C NMR Data:

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Assignment	Predicted ^{1}H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Rationale
Benzyl -CH_2-	~5.0 (s, 2H)	~45	Attached to electronegative N and adjacent to the aromatic ring, causing significant deshielding.
Benzyl -Ar-H	~7.2-7.4 (m, 5H)	~127-138	Typical range for protons on a monosubstituted benzene ring.
Uracil C5-H	~5.1 (s, 1H)	~90	Olefinic proton on the electron-rich pyrimidine ring.
Uracil C6-NH_2	~6.5 (br s, 2H)	N/A	Exchangeable protons, signal is often broad.
Uracil N3-H	~10.5 (br s, 1H)	N/A	Exchangeable amide proton, significantly deshielded.
Uracil C2=O	N/A	~151	Carbonyl carbon in an amide-like environment.
Uracil C4=O	N/A	~163	Carbonyl carbon conjugated with the C5-C6 double bond.
Uracil C6-N	N/A	~155	Carbon attached to the amino group.

Mass Spectrometry (MS)

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Mass spectrometry confirms the molecular weight and provides structural information through fragmentation analysis.

Predicted ESI-MS Fragmentation:

m/z	Predicted Fragment	Rationale
218	$[M+H]^+$	Protonated molecular ion (the parent ion).
217	$[M]^+$	Molecular ion peak.
189	$[M-CO]^+$	Loss of a carbonyl group from the uracil ring.
91	$[C_7H_7]^+$	Base Peak. Highly stable benzyl or tropylium cation, a characteristic fragment for benzyl-containing compounds. [12][13]

Conclusion

6-Amino-1-benzyluracil (CAS 41862-11-7) is more than a mere chemical entry; it is a strategic scaffold for the rational design of novel therapeutics. Its straightforward, high-yield synthesis and the reactive potential of its 6-amino group make it an ideal starting point for constructing libraries of fused pyrimidine derivatives. As demonstrated, these derivatives have shown potential as inhibitors of key oncological targets like CDK2. The protocols and analytical insights provided in this guide offer researchers a validated, comprehensive toolkit to confidently synthesize, characterize, and utilize this valuable compound in their drug discovery programs.

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